

what are the chemical properties of 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

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Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

Cat. No.: B15600509

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A Technical Guide to 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction: **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** is the deuterated form of 2-(5-Mercaptotetrazole-1-yl)ethanol, a heterocyclic compound containing a tetrazole ring. This isotopically labeled version serves as a valuable tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies. Its primary recognized application is as an intermediate in the synthesis of the beta-lactam antibiotic, Flomoxef.[1] Furthermore, the compound has been noted for its inhibitory activity against vitamin K-dependent glutamylcarboxylase.[1] This guide provides a summary of its chemical properties based on available data.

Chemical and Physical Properties

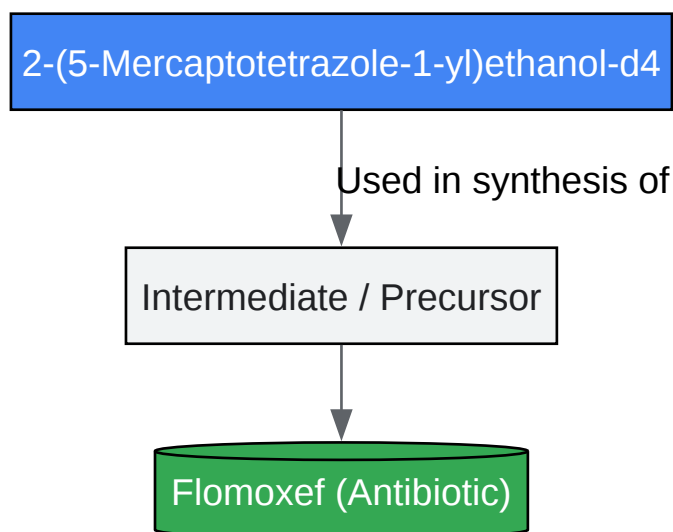
The properties of **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** are best understood in comparison to its non-deuterated analogue. The primary differences are the molecular weight and the analytical applications arising from the deuterium labeling.

Property	2-(5-Mercaptotetrazole-1-yl)ethanol-d4	2-(5-Mercaptotetrazole-1-yl)ethanol
CAS Number	Not Available	56610-81-2[2][3][4][5]
Molecular Formula	C ₃ H ₂ D ₄ N ₄ OS[1][6][7]	C ₃ H ₆ N ₄ OS[3][4]
Molecular Weight	150.20 g/mol [1][7]	146.17 g/mol [3][4]
Appearance	Not Available (Presumed White to Off-White Solid)	White to Off-White Solid[3][8]
Melting Point	Not Available	132-138°C[3][8]
Boiling Point	Not Available	221.4 ± 42.0 °C (Predicted)[3][8]
Density	Not Available	1.76 ± 0.1 g/cm ³ (Predicted)[3][8]
Solubility	Not Available	Slightly soluble in DMSO and Methanol[3][8]
Storage	2-8°C, Refrigerator[1][7]	Inert gas (Nitrogen or Argon) at 2-8°C[3]

Synthesis and Application

Detailed experimental protocols for the synthesis of **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** are not extensively documented in publicly accessible literature. It is primarily known as a commercially available stable isotope-labeled compound for research purposes.

Its significance lies in its role as a precursor in the manufacturing of Flomoxef, an oxacephem antibiotic.[1] The relationship can be visualized as a direct synthetic pathway.

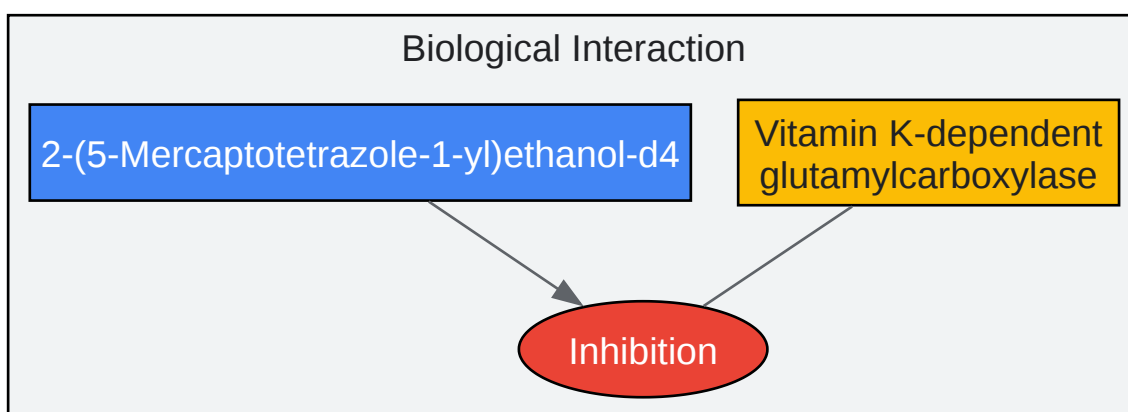


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Synthetic relationship of the title compound.

Biological Activity

While comprehensive studies on its mechanism of action are not widely published, 2-(5-Mercaptotetrazole-1-yl)ethanol has been identified as an inhibitor of vitamin K-dependent glutamylcarboxylase.[1][3] This enzyme is crucial for the post-translational modification of proteins involved in blood coagulation. The logical flow of this inhibitory action can be outlined as follows:



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